

Application Notes and Protocols for Ceranib-1 in Cell Culture

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Compound of Interest

Compound Name: Ceranib1

Cat. No.: B1365448

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Introduction

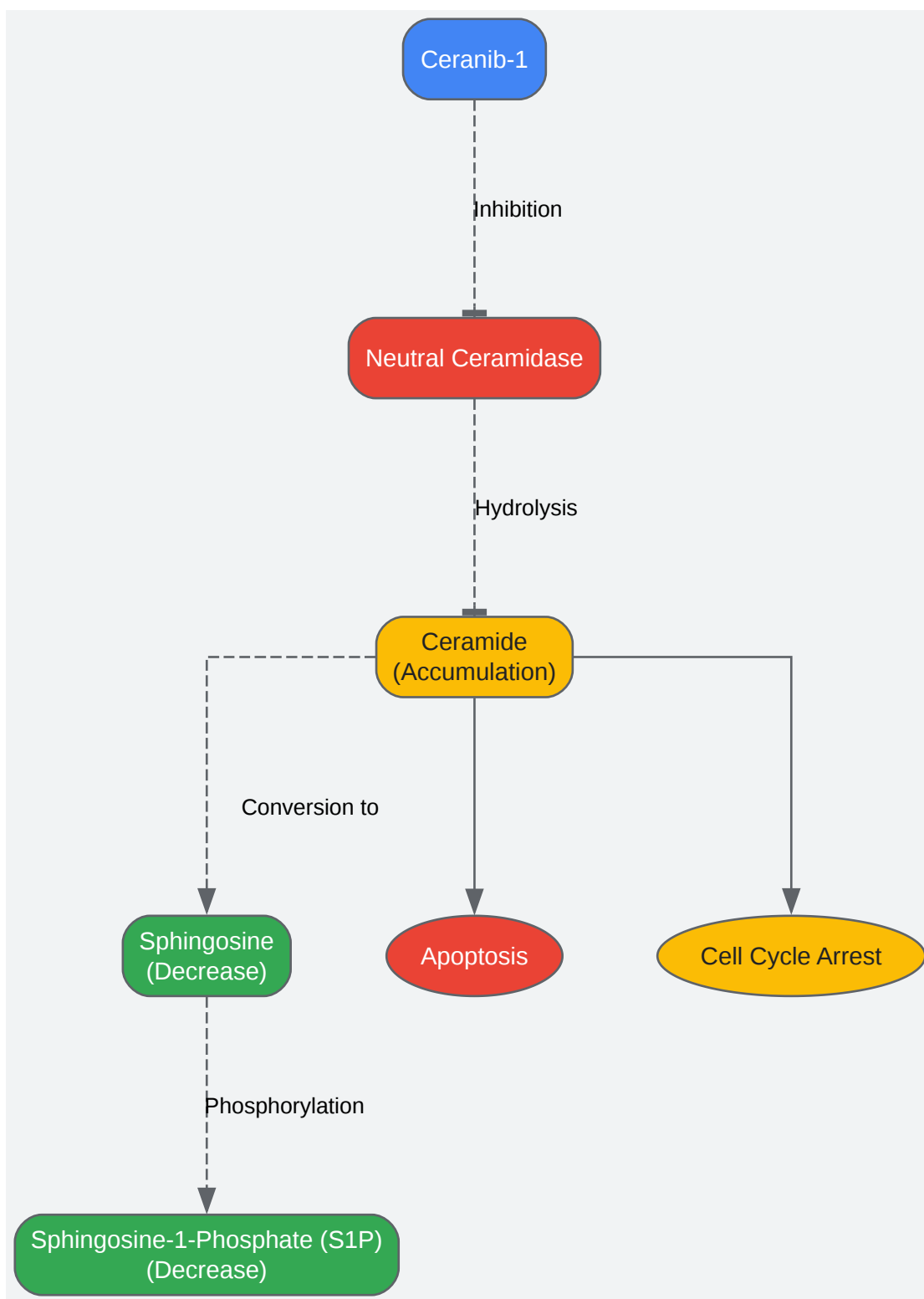
Ceranib-1 is a small molecule inhibitor of ceramidases, enzymes that play a crucial role in sphingolipid metabolism.^{[1][2]} By blocking the hydrolysis of ceramide into sphingosine, Ceranib-1 leads to the intracellular accumulation of ceramide, a bioactive lipid known to mediate cellular stress responses, cell cycle arrest, and apoptosis.^{[1][3][4]} Conversely, the levels of sphingosine and its pro-survival metabolite, sphingosine-1-phosphate (S1P), are decreased. This modulation of the ceramide/S1P rheostat makes Ceranib-1 a valuable tool for investigating the roles of sphingolipids in cell signaling and a potential therapeutic agent in oncology and other fields. These application notes provide detailed protocols for the use of Ceranib-1 in cell culture experiments, focusing on assessing its effects on cell viability and apoptosis.

Data Presentation

Table 1: In Vitro Efficacy of Ceranib-1 and its Analog Ceranib-2

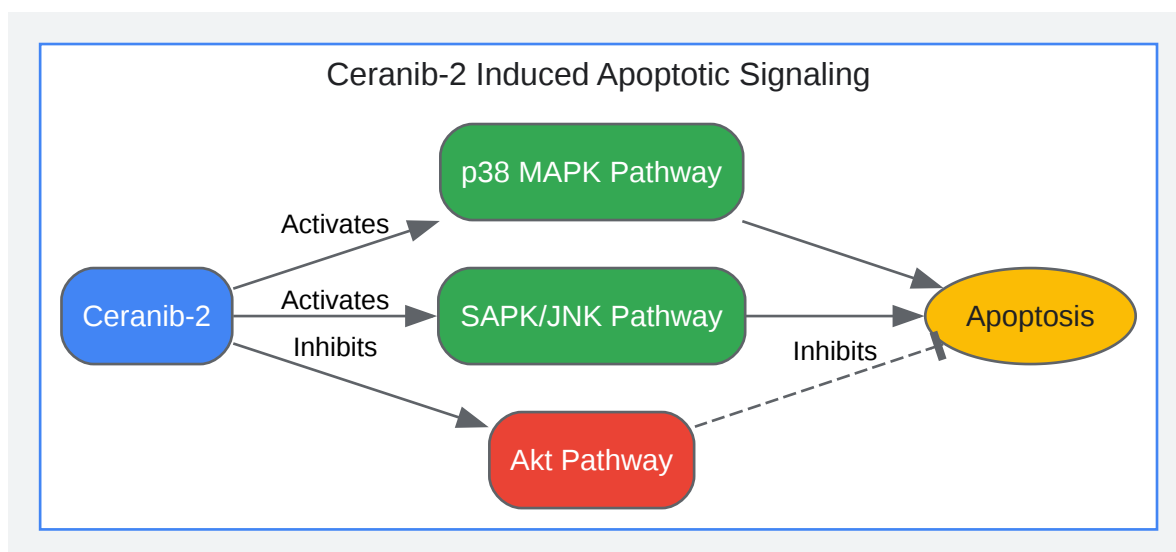
Compound	Cell Line	Assay	IC50 Value	Incubation Time	Reference
Ceranib-1	SKOV3 (Ovarian Cancer)	Cell Proliferation	3.9 ± 0.3 µM	72 hours	
Ceranib-1	SKOV3 (Ovarian Cancer)	Ceramidase Activity	55 µM	24 hours	
Ceranib-2	SKOV3 (Ovarian Cancer)	Cell Proliferation	0.73 ± 0.03 µM	72 hours	
Ceranib-2	SKOV3 (Ovarian Cancer)	Ceramidase Activity	28 µM	24 hours	
Ceranib-2	A-498 (Renal Cell Carcinoma)	Cell Viability	31 µM	72 hours	
Ceranib-2	MCF-7 (Breast Cancer)	Apoptosis Induction	IC50 dose	Not Specified	
Ceranib-2	MDA MB-231 (Breast Cancer)	Apoptosis Induction	IC50 dose	Not Specified	

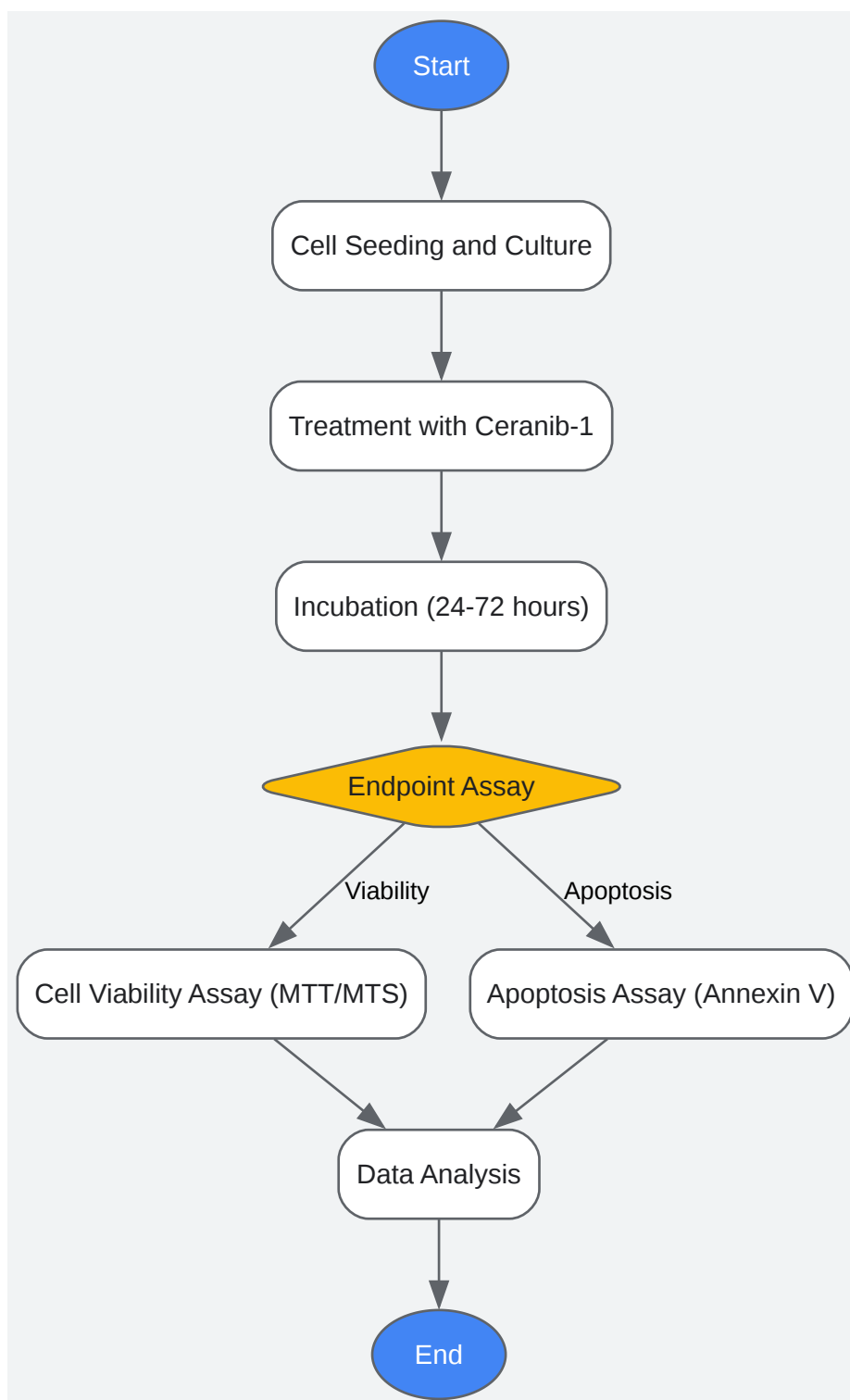
Signaling Pathways and Experimental Workflow



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Caption: Mechanism of Action of Ceranib-1.





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References

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- 2. Discovery and evaluation of inhibitors of human ceramidase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Characteristics of apoptosis induction in human breast cancer cells treated with a ceramidase inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
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